

3,4,5-Trimethoxybenzylamine structural formula and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **3,4,5-Trimethoxybenzylamine**

Cat. No.: **B102388**

[Get Quote](#)

An In-depth Technical Guide to 3,4,5-Trimethoxybenzylamine

This technical guide provides a comprehensive overview of the chemical and physical properties of **3,4,5-Trimethoxybenzylamine**, tailored for researchers, scientists, and professionals in drug development.

Core Compound Properties

3,4,5-Trimethoxybenzylamine is a substituted benzylamine that serves as a valuable intermediate in organic synthesis, particularly in the pharmaceutical and agrochemical industries. Its structure is characterized by a benzylamine core with three methoxy groups substituted at the 3, 4, and 5 positions of the benzene ring.

Structural Formula and Molecular Representation:

The chemical structure of **3,4,5-Trimethoxybenzylamine** is depicted below:

- Molecular Formula: $C_{10}H_{15}NO_3$ ^{[1][2][3][4]}
- IUPAC Name: (3,4,5-trimethoxyphenyl)methanamine^{[1][2][3]}
- SMILES: COc1cc(C(=O)c2ccccc2)cc(C)nc1^{[1][2][3]}

- InChI Key: YUPUSBMJCFBHAP-UHFFFAOYSA-N[\[1\]](#)[\[2\]](#)[\[3\]](#)

Physicochemical Data

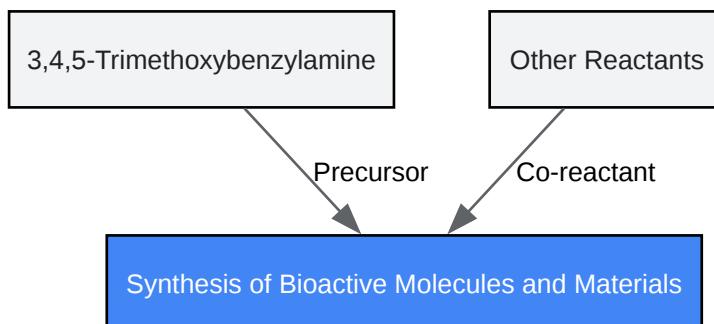
The quantitative properties of **3,4,5-Trimethoxybenzylamine** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Weight	197.23 g/mol	[4]
Appearance	Colorless to pale yellow liquid	[4]
Density	1.155 g/mL at 25 °C	[4] [5]
Boiling Point	120-122 °C at 0.05 mmHg	[2] [4]
Refractive Index	1.548 at 20 °C	[4] [5]
Flash Point	>110 °C (>230 °F)	[2]
CAS Number	18638-99-8	[1] [2] [3] [4] [5]

Applications in Synthesis

3,4,5-Trimethoxybenzylamine is a key building block in the synthesis of more complex molecules. A notable application is its use in the synthesis of benzyl 3-deoxy-3-(3,4,5-trimethoxybenzylamino)- β -L-xylopyranoside.[\[2\]](#) It is also utilized in the agrochemical, pharmaceutical, and dyestuff fields as an important organic intermediate.[\[2\]](#)

Synthetic Utility of 3,4,5-Trimethoxybenzylamine



[Click to download full resolution via product page](#)

Caption: Synthetic role of **3,4,5-Trimethoxybenzylamine**.

Experimental Protocols

Detailed experimental protocols for specific reactions involving **3,4,5-Trimethoxybenzylamine** are highly dependent on the target molecule. However, a general synthetic procedure for its use as a nucleophile in a reductive amination reaction is outlined below. This is a representative protocol and may require optimization for specific substrates.

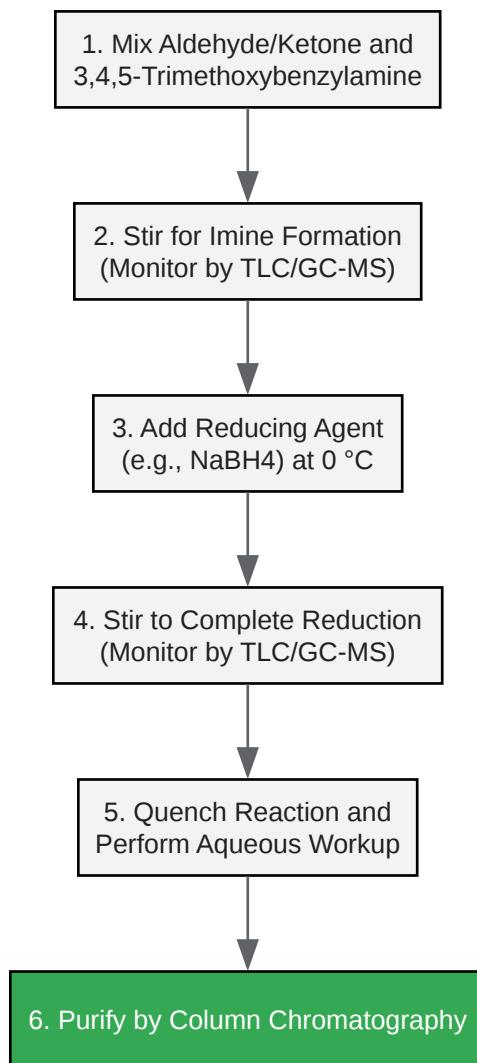
Representative Protocol: Reductive Amination

- Reaction Setup: To a solution of an aldehyde or ketone (1.0 equivalent) in a suitable solvent (e.g., methanol, dichloromethane, or 1,2-dichloroethane) is added **3,4,5-Trimethoxybenzylamine** (1.0-1.2 equivalents).
- Imine Formation: The reaction mixture is stirred at room temperature for 1-2 hours to facilitate the formation of the corresponding imine. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Reduction: Upon completion of imine formation, a reducing agent such as sodium borohydride (NaBH_4) or sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) (1.5-2.0 equivalents) is

added portion-wise at 0 °C.

- Reaction Progression: The reaction is allowed to warm to room temperature and stirred for an additional 2-12 hours until the reaction is complete as indicated by TLC or GC-MS.
- Workup: The reaction is quenched by the slow addition of water or a saturated aqueous solution of ammonium chloride (NH₄Cl). The aqueous layer is extracted with an organic solvent (e.g., ethyl acetate, dichloromethane).
- Purification: The combined organic layers are washed with brine, dried over anhydrous sodium sulfate (Na₂SO₄), filtered, and concentrated under reduced pressure. The crude product is then purified by column chromatography on silica gel to afford the desired secondary amine.

Experimental Workflow: Reductive Amination

[Click to download full resolution via product page](#)

Caption: General workflow for reductive amination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3,4,5-Trimethoxybenzylamine, 96% | Fisher Scientific [fishersci.ca]
- 2. 3,4,5-Trimethoxybenzylamine, 96% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 3. 3,4,5-Trimethoxybenzylamine, 96% 5 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 4. 3,4,5-Trimethoxybenzylamine|Research Chemical [benchchem.com]
- 5. 3,4,5-trimethoxybenzylamine [stenutz.eu]
- To cite this document: BenchChem. [3,4,5-Trimethoxybenzylamine structural formula and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b102388#3-4-5-trimethoxybenzylamine-structural-formula-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com